

# 3-(Bromomethyl)-1-methyl-1H-pyrazole CAS number and supplier

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(Bromomethyl)-1-methyl-1H-pyrazole

Cat. No.: B027362

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## Technical Guide: 3-(Bromomethyl)-1-methyl-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-(Bromomethyl)-1-methyl-1H-pyrazole** is a heterocyclic organic compound of interest in medicinal chemistry and drug development. Its bifunctional nature, featuring a reactive bromomethyl group and a stable pyrazole core, makes it a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. The pyrazole scaffold is a well-established pharmacophore found in numerous approved drugs, and the bromomethyl group allows for straightforward derivatization through nucleophilic substitution reactions. This technical guide provides a comprehensive overview of the available information on **3-(Bromomethyl)-1-methyl-1H-pyrazole**, including its chemical identity, potential synthetic routes, and key reactive properties.

## Chemical Identification and Properties

A definitive CAS (Chemical Abstracts Service) number for **3-(Bromomethyl)-1-methyl-1H-pyrazole** has not been readily identified in major chemical databases. This suggests that it may

be a novel or less common research chemical. For reference, the CAS numbers of several structurally related compounds are provided in the table below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Bromo-1-methyl-1H-pyrazole	151049-87-5	C <sub>4</sub> H <sub>5</sub> BrN <sub>2</sub>	161.00
3-(Bromomethyl)-1H-pyrazole	102846-12-8	C <sub>4</sub> H <sub>5</sub> BrN <sub>2</sub>	161.00
3-(Chloromethyl)-1-methyl-1H-pyrazole	916766-83-1	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub>	130.58
1H-Pyrazole, 3-(chloromethyl)-5-methyl-, hydrochloride	66301-66-4	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub>	167.04

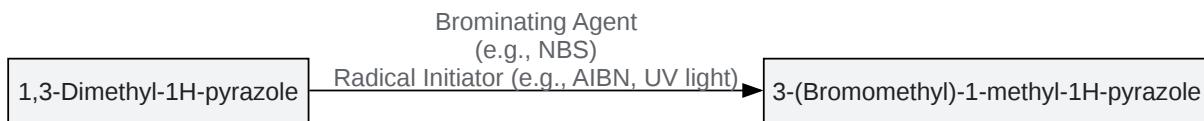
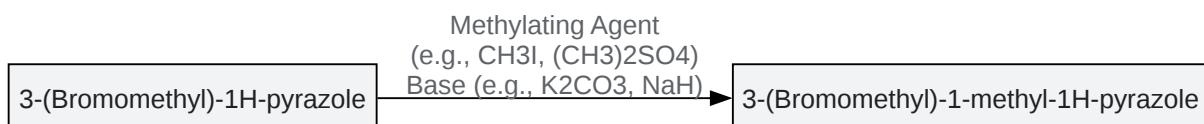
Note: The properties of the target compound, **3-(Bromomethyl)-1-methyl-1H-pyrazole**, are expected to be similar to these related structures.

## Synthetic Pathways

While a specific, detailed experimental protocol for the synthesis of **3-(Bromomethyl)-1-methyl-1H-pyrazole** is not readily available in the surveyed literature, two primary synthetic strategies can be proposed based on established chemical principles for pyrazole derivatization.

### Pathway 1: N-Methylation of 3-(Bromomethyl)-1H-pyrazole

This approach involves the methylation of the nitrogen atom of the pyrazole ring of the commercially available 3-(bromomethyl)-1H-pyrazole. The key challenge in this pathway is controlling the regioselectivity of the methylation, as pyrazoles have two nitrogen atoms that can potentially be alkylated.



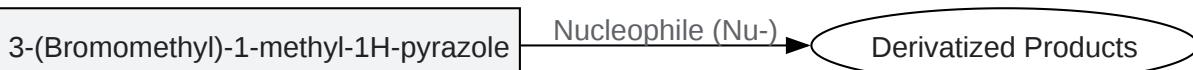
Examples of Nucleophiles

Cyanide

Thiolates

Amines

Alkoxides



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